

N-Boc-N-bis(PEG3-OH) mass spectrometry confirmation

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Compound Focus: N-Boc-N-bis(PEG3-OH)

CAS No.: 2093154-01-7

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Molecular Data for N-Boc-N-bis(PEG3-OH)

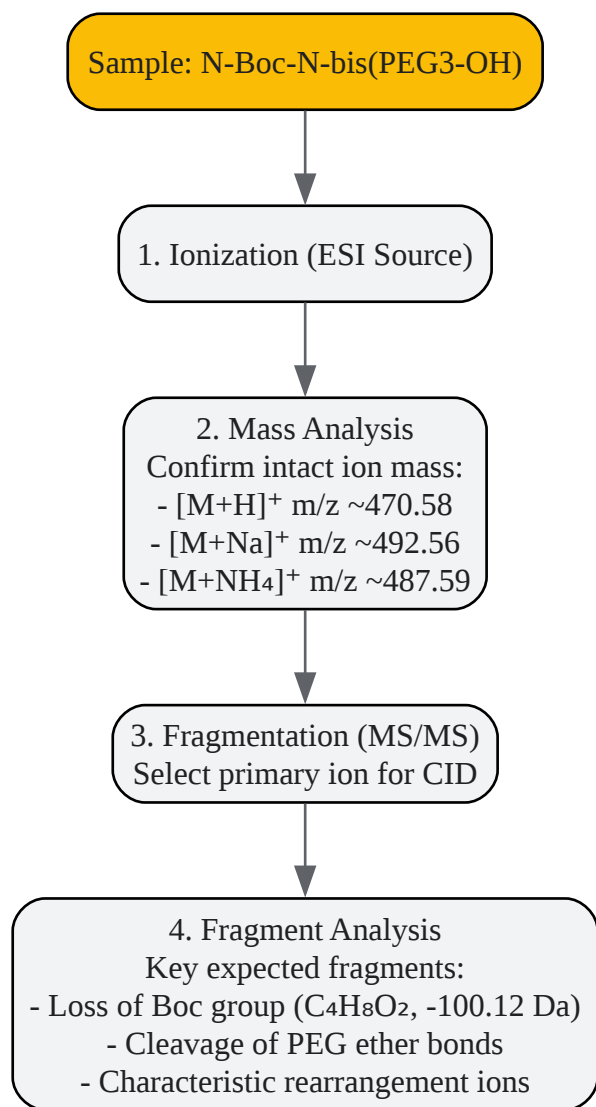
For mass spectrometry analysis, knowing the exact molecular weight of the target compound is the first critical step. The following data is available from chemical suppliers:

Property	Value
Chemical Name	N-Boc-N-bis(PEG3-OH) [1]
CAS Number	2093154-01-7 [1]
Chemical Formula	C ₂₁ H ₄₃ NO ₁₀ [1]
Molecular Weight	469.57 g/mol [1]

This molecular weight (469.57 g/mol) corresponds to the intact, neutral molecule. In mass spectrometry, you would typically detect ionized forms of this molecule, such as the protonated form $[M+H]^+$ which would have an m/z of 470.58.

Mass Spectrometry Confirmation Methodology

While experimental data for your specific compound is not available, the search results outline a standard mass spectrometry approach for characterizing similar molecules. The general workflow and key considerations for confirming the identity of **N-Boc-N-bis(PEG3-OH)** are summarized below.



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The table below provides more detail on the experimental protocol, pieced together from general principles and a study on a related Boc-protected compound [2] [3].

Step	Technique & Purpose	Specific Considerations for Boc-PEG Compounds
1. Sample Prep & Ionization	Electrospray Ionization (ESI): Ideal for polar molecules like PEG-based linkers. It gently ionizes the molecule, making it suitable for detecting the intact molecular ion [2].	The sample is often introduced via liquid chromatography or directly infused. The Boc group and PEG chains can readily coordinate with alkali metals, so careful control of solvents and additives is needed [3].
2. Intact Mass Analysis	High-Resolution MS (e.g., Q-TOF): Precisely measure the mass of the protonated $[M+H]^+$ or cationized molecule to confirm its molecular formula.	Look for signature adducts besides $[M+H]^+$, such as $[M+Na]^+$ or $[M+NH_4]^+$. The presence of multiple PEG units can lead to a broad isotopic distribution [3].

| **3. Structural Confirmation | Tandem MS (MS/MS or MSⁿ):** Fragments the parent ion to reveal structural information. Collision-Induced Dissociation (CID) is commonly used [3]. | The fragmentation pattern is key for confirmation. Characteristic fragments include: • **Loss of the Boc group** (isobutene and CO₂, total -100.12 Da). • **Cleavage of PEG ether chains**, leading to a series of low-mass fragment ions. • **Rearrangement ions** involving the C-terminus, which can help distinguish structural features [3]. |

Comparison with Alternative Analytical Techniques

Mass spectrometry is powerful for mass confirmation and structural elucidation, but it's often used alongside other techniques for comprehensive characterization. Here's a comparison based on the information available:

Technique	Primary Role in Analysis	Key Information Provided
Mass Spectrometry (MS)	Confirm molecular weight and fragmentation pattern.	Molecular mass, presence of adducts, structural fragments from backbone cleavage [2] [3].

Technique	Primary Role in Analysis	Key Information Provided
Nuclear Magnetic Resonance (NMR)	Confirm molecular structure and purity.	Atomic connectivity, confirmation of Boc group and PEG chain structure, isomer identification [4].
High-Performance Liquid Chromatography (HPLC)	Assess chemical purity.	Purity percentage ($\geq 95\%$), identification and quantification of impurities [4].

Interpretation Tips for Researchers

From a study on Boc-N-protected peptides, here are key points to look for in your MS data to confirm the structure [3]:

- **Characteristic Boc Loss:** A prominent fragment ion corresponding to $[M+H - 100]^+$ is strong evidence for the presence of the tert-butoxycarbonyl protecting group.
- **Cationized Molecules:** Be attentive to $[M+Na]^+$ and other alkali adducts, as their fragmentation can produce characteristic rearrangement ions (e.g., $[b(n-1) + OH + Na]^+$) that provide additional structural clues.
- **PEG Fragmentation:** Expect a series of low-mass fragments resulting from the cleavage of the ether bonds in the PEG chains.

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References

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